Preparation of salts using 2,4-Dimethoxybenzenesulfonic acid

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Compound of Interest

Compound Name:	*2,4-Dimethoxybenzenesulfonic acid*
CAS No.:	*7134-13-6*
Cat. No.:	*B8741949*

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Application Note: Advanced Protocol for the Preparation and Screening of Pharmaceutical Salts Using **2,4-Dimethoxybenzenesulfonic Acid**

Executive Summary

The selection of an optimal salt form is a critical milestone in the development of basic Active Pharmaceutical Ingredients (APIs). While standard counterions like hydrochloride or benzenesulfonate (besylate) are commonplace, they often yield highly stable, tightly packed crystal lattices that fail to adequately enhance the aqueous solubility of highly lipophilic drugs[1].

This application note details the mechanistic rationale and experimental protocols for utilizing **2,4-Dimethoxybenzenesulfonic acid** (2,4-DMBSA) as a specialized salt-former. By leveraging the unique steric and electronic properties of 2,4-DMBSA, formulation scientists can disrupt planar API stacking, discover novel polymorphic landscapes, and significantly improve dissolution profiles.

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Mechanistic Rationale: The Case for 2,4-DMBSA

As a Senior Application Scientist, it is vital to understand why a specific counterion is chosen rather than simply executing a screen. Sulfonic acids are strong acids (pKa < 1) capable of protonating weakly basic APIs (pKa 3–6) to form stable salts. However, 2,4-DMBSA offers distinct structural advantages over unsubstituted benzenesulfonic acid:

- Steric Hindrance & Lattice Disruption: The two methoxy (–OCH_3) groups at the ortho and para positions introduce significant steric bulk. When paired with a rigid, planar API, this bulk prevents tight molecular packing during crystallization. The resulting lower lattice energy often translates directly to a lower melting point and enhanced aqueous solubility.

- Electronic Stabilization: The electron-donating nature of the methoxy groups via resonance stabilizes the sulfonate anion, subtly modulating the microenvironmental pH upon dissolution and reducing the hygroscopicity of the resulting salt.

- PGI Risk Mitigation (Critical Causality): A major regulatory hurdle in sulfonic acid salt formation is the generation of Potential Genotoxic Impurities (PGIs), specifically alkyl sulfonates (e.g., methyl or ethyl methanesulfonate)[2]. These form when sulfonic acids react with primary alcohols under heated conditions[3]. To make this protocol self-validating and safe, primary alcohols (methanol, ethanol) are strictly excluded from the primary solubilization steps, favoring non-hydroxylic solvents (acetone, THF) or sterically hindered alcohols (isopropanol).

Physicochemical Profile of 2,4-DMBSA

To facilitate stoichiometric calculations during salt screening, the quantitative properties of the counterion are summarized below.

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Property	Value / Description
Chemical Name	2,4-Dimethoxybenzenesulfonic acid
CAS Number	7134-13-6[4]
Molecular Formula	$C_8H_{10}O_5S$
Molecular Weight	218.23 g/mol
Estimated pKa	< 1.0 (Strong Acid)
Hydrogen Bond Donors	1 (Sulfonic acid –OH)
Hydrogen Bond Acceptors	5 (Sulfonate oxygens + Methoxy oxygens)
Recommended Storage	Desiccated, inert atmosphere (hygroscopic in free acid form)

Process Visualization: Salt Screening Workflow

The following workflow illustrates the critical path for screening API salts with 2,4-DMBSA, emphasizing the solvent selection gateway required to prevent PGI formation.

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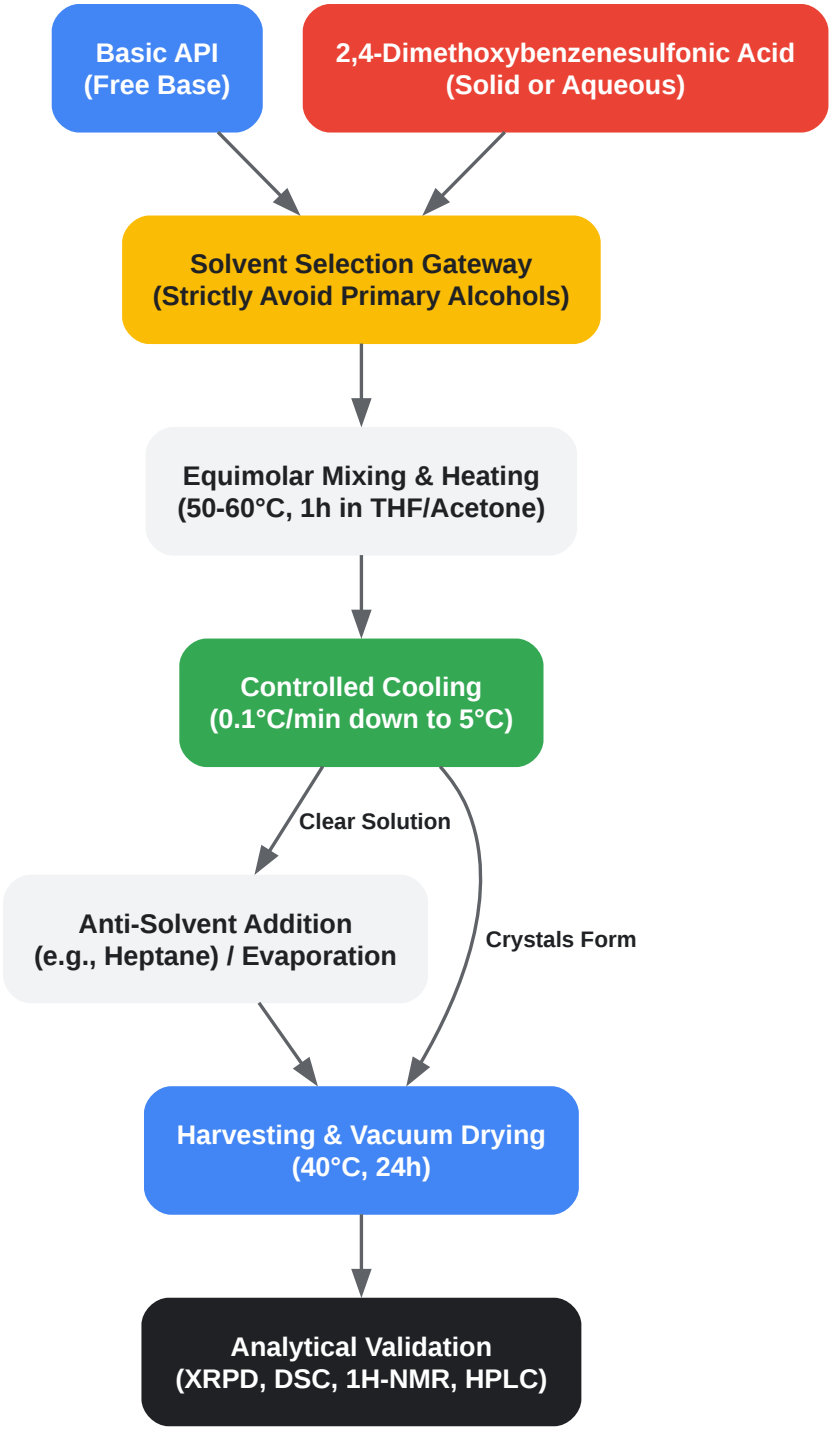

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Workflow for API salt screening using 2,4-DMBSA, highlighting critical solvent selection.

Experimental Methodologies

Protocol A: Micro-Scale High-Throughput Salt Screening

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Objective: To rapidly identify viable crystalline salt hits while minimizing API consumption.

- Preparation of Stock Solutions:
  - Dissolve the free base API in a non-hydroxylic solvent (e.g., Tetrahydrofuran or Acetone) to a concentration of 0.1 M.
  - Prepare a 0.1 M stock solution of 2,4-DMBSA in high-purity water or Isopropanol (IPA). Do not use methanol or ethanol to avoid PGI esterification[3].
- Equimolar Dispensing: Into a 96-well glass microtiter plate, dispense 500 µL of the API stock (0.05 mmol). Add exactly 525 µL of the 2,4-DMBSA stock (0.0525 mmol, 1.05 eq. slight excess to ensure complete protonation).
- Thermal Cycling: Seal the plate and subject it to thermal cycling (e.g., 50°C for 2 hours, then cool to 5°C at a rate of 0.1°C/min).
- Evaporation/Anti-solvent: For wells that remain clear, unseal and allow slow evaporation under a pierced foil cover for 48 hours, or add 200 µL of an anti-solvent (e.g., n-heptane or methyl tert-butyl ether).
- Harvesting: Centrifuge the plate, decant the supernatant, and dry the resulting solids in a vacuum oven at 40°C for 12 hours.

Protocol B: Macro-Scale Crystallization & Self-Validation

Objective: To scale up a successful hit and validate stoichiometry and purity.

- Solubilization: Suspend 1.00 g of the API free base in 15 mL of Acetone in a 50 mL jacketed reactor. Stir at 300 rpm and heat to 50°C until complete dissolution is achieved.
- Acid Addition: Dissolve the calculated equimolar amount of 2,4-DMBSA (plus a 2% molar excess) in 5 mL of Acetone/Water (9:1 v/v). Add this acid solution dropwise to the API solution over 15 minutes to prevent localized supersaturation and amorphous precipitation.
- Seeding & Maturation: Hold the mixture at 50°C for 30 minutes. If seed crystals from Protocol A are available, introduce a 1% w/w seed load.

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- Controlled Cooling: Ramp the temperature down to 5°C at a strict rate of 0.2°C/min.
- Self-Validation Check (In-Process):Before harvesting, extract a 100 µL aliquot of the suspension, filter, and run a rapid ^1H-NMR in DMSO-d6. Check the integration of the 2,4-DMBSA methoxy protons (singlets at ~3.7–3.8 ppm) against the API's core protons. If the ratio is significantly below 1:1, the free base is co-precipitating, and the solvent system must be enriched with water or heated for a longer maturation period.
- Isolation: Filter the slurry through a sintered glass funnel (Porosity 3). Wash the cake with 2 bed-volumes of cold (5°C) Acetone. Dry under vacuum (50 mbar) at 45°C for 24 hours.

Analytical Validation & Characterization

To ensure the trustworthiness of the synthesized salt, the following analytical suite must be executed:

- X-Ray Powder Diffraction (XRPD): Confirms the crystalline nature of the 2,4-DMBSA salt. A distinct diffractogram compared to the free base and the free acid confirms a new crystalline phase, rather than a physical mixture.
- Differential Scanning Calorimetry (DSC) & Thermogravimetric Analysis (TGA): Used to determine the melting point and assess solvation/hydration states. 2,4-DMBSA salts often exhibit sharp endothermic melting peaks. TGA will confirm if the salt is a hydrate (weight loss < 100°C) or anhydrous.
- ^1H-NMR Spectroscopy: Essential for confirming the 1:1 stoichiometry. The downfield shift of the API's basic center adjacent protons confirms successful protonation (salt formation) rather than cocrystal formation.
- LC-MS/HPLC (PGI Screening): A highly sensitive LC-MS/MS method (Limit of Quantitation < 1 ppm) must be utilized to prove the absence of isopropyl 2,4-dimethoxybenzenesulfonate (if IPA was used)[2][3].

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